Cethexonium Bromide: A Technical Guide to its Historical Development and Synthesis

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Compound of Interest

Compound Name:	*Cethexonium bromide*
CAS No.:	*1794-74-7*
Cat. No.:	*B155025*

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Abstract

Cethexonium bromide, a quaternary ammonium compound, has a long-standing history as an effective antiseptic agent. This technical guide provides a comprehensive overview of its historical development, from the initial synthesis to its application in pharmaceutical products. Detailed methodologies for its chemical synthesis are outlined, alongside a summary of its physicochemical properties and antimicrobial activity. The mechanism of action, characteristic of quaternary ammonium compounds, is also elucidated with a corresponding signaling pathway diagram. This document serves as a key resource for researchers and professionals in drug development, offering in-depth insights into this important antiseptic compound.

Introduction

Cethexonium bromide, chemically known as N-Hexadecyl-2-hydroxy-N,N-dimethylcyclohexanaminium bromide, is a cationic surfactant belonging to the class of quaternary ammonium compounds (QACs). These compounds are characterized by a positively charged nitrogen atom bonded to four organic groups. This structure imparts

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amphiphilic properties, enabling them to disrupt the cell membranes of microorganisms, which underlies their potent antimicrobial activity. **Cethexonium bromide** has found significant application as an antiseptic, particularly in ophthalmic preparations, due to its broad spectrum of activity and compatibility with topical administration.

Historical Development

The development of **Cethexonium bromide** is situated within the broader history of quaternary ammonium compounds as disinfectants and antiseptics.

- Early 20th Century: The antimicrobial properties of QACs were first recognized in 1916.[1]
- 1935: These compounds were formally acknowledged as germicides.[1]
- 1951: The synthesis of **Cethexonium bromide** was first reported by Mousseron et al.[2] Their work involved the reaction of cetyl bromide with 2-dimethylaminocyclohexanol.[2]
- Mid to Late 20th Century: Following its synthesis, **Cethexonium bromide** was developed for pharmaceutical use, primarily as a topical antiseptic. It became the active ingredient in several commercial products, including the ophthalmic solutions Biocidan and Monosept.[3][4][5] These products are used for the treatment of superficial eye infections.[3][4] The development of sterile, single-dose ophthalmic preparations marked a significant advancement in reducing the risk of contamination and improving patient safety in eye care.[6]

Chemical Synthesis

The synthesis of **Cethexonium bromide** is based on the quaternization of a tertiary amine, a reaction known as the Menshutkin reaction.[7] The primary synthetic route involves the reaction of 2-dimethylaminocyclohexanol with cetyl bromide (1-bromohexadecane).

Synthesis Pathway

The synthesis proceeds via a nucleophilic substitution reaction where the lone pair of electrons on the nitrogen atom of 2-dimethylaminocyclohexanol attacks the electrophilic carbon atom of cetyl bromide, which bears a partial positive charge due to the electronegativity of the bromine

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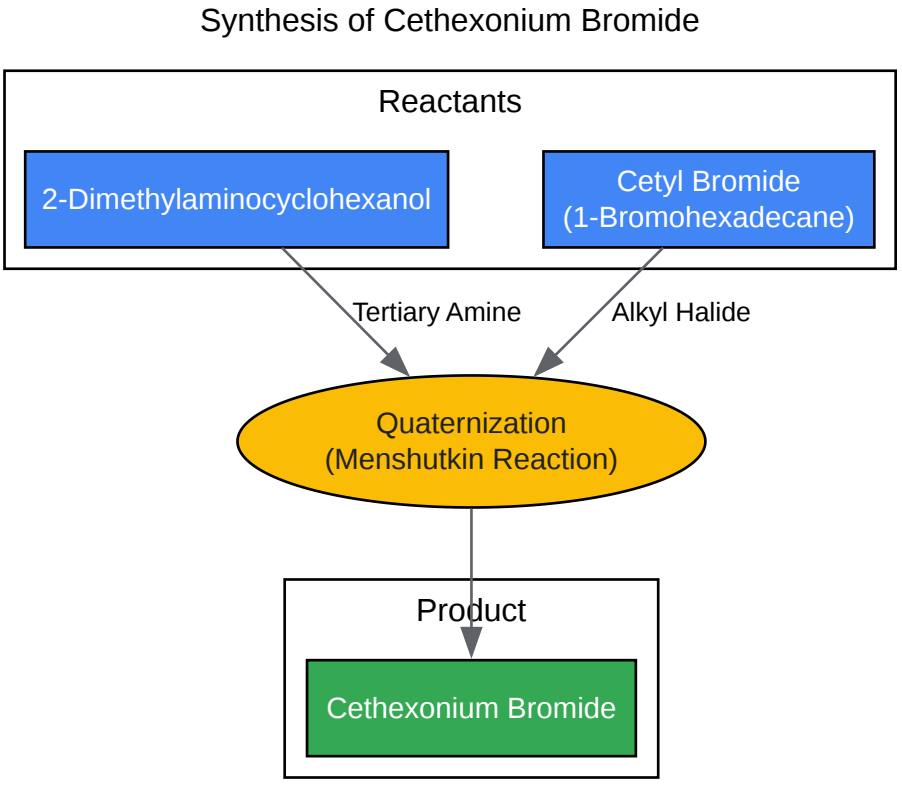
atom. The bromide ion is displaced, and a new carbon-nitrogen bond is formed, resulting in the quaternary ammonium cation, Cethexonium. The bromide ion then acts as the counter-ion.



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Caption: Synthesis of **Cethexonium Bromide** via Quaternization.

Experimental Protocol (Representative)

While the original 1951 publication by Mousseron et al. is not readily available, a representative experimental protocol for the synthesis of a quaternary ammonium bromide is provided below. This protocol is based on established methods for quaternization reactions.

Materials:

- 2-Dimethylaminocyclohexanol

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- Cetyl bromide (1-Bromohexadecane)
- Acetonitrile (or another suitable polar aprotic solvent)
- Diethyl ether (for precipitation)
- Round-bottom flask with reflux condenser and magnetic stirrer
- Heating mantle
- Stirring plate
- Apparatus for filtration under reduced pressure

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve equimolar amounts of 2-dimethylaminocyclohexanol and cetyl bromide in a minimal amount of acetonitrile.
- Reaction Conditions: Heat the reaction mixture to reflux with constant stirring. The reaction progress can be monitored by thin-layer chromatography (TLC). The reaction is typically allowed to proceed for several hours to ensure complete conversion.
- Product Isolation: After the reaction is complete, allow the mixture to cool to room temperature. The product, **Cethexonium bromide**, may precipitate out of the solution upon cooling. If not, the product can be precipitated by the slow addition of diethyl ether with stirring.
- Purification: Collect the crude product by filtration under reduced pressure and wash with cold diethyl ether to remove any unreacted starting materials. The product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/ether).
- Drying: Dry the purified **Cethexonium bromide** under vacuum to obtain a white to off-white solid.

Physicochemical and Antimicrobial Properties

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Physicochemical Data

Property	Value	Reference
Chemical Formula	$C_{24}H_{50}BrNO$	[8]
Molecular Weight	448.6 g/mol	[8]
Appearance	White powder	[2]
Melting Point	75 °C	[2]
Solubility	Soluble in water, alcohol, and chloroform. Practically insoluble in petroleum ether.	[2]
CAS Number	1794-74-7	[8]

Antimicrobial Activity

Cethexonium bromide exhibits broad-spectrum antimicrobial activity against a variety of microorganisms, including bacteria and fungi. As a quaternary ammonium compound, its efficacy is attributed to its ability to disrupt microbial cell membranes. While specific Minimum Inhibitory Concentration (MIC) data for **Cethexonium bromide** is not extensively published, data for the closely related compound Cetyltrimethylammonium bromide (CTAB) provides an indication of its potency.

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Microorganism	MIC Range (for CTAB)	Reference
Staphylococcus aureus (including MRSA)	0.5 - 32 µg/mL	[9]
Pseudomonas aeruginosa	Not specifically reported for CTAB, but QACs are generally effective.	
Escherichia coli	Not specifically reported for CTAB, but QACs are generally effective.	
Candida albicans	Not specifically reported for CTAB, but QACs are generally effective.	

Mechanism of Action

The antimicrobial mechanism of action of **Cethexonium bromide**, like other QACs, is a multi-step process that ultimately leads to the disruption of the microbial cell membrane and cell death.

- Adsorption and Binding: The positively charged quaternary ammonium headgroup of **Cethexonium bromide** is electrostatically attracted to the negatively charged components of the microbial cell surface, such as teichoic acids in Gram-positive bacteria and lipopolysaccharides in Gram-negative bacteria.
- Penetration: The long, lipophilic alkyl chain (hexadecyl group) of the molecule penetrates the hydrophobic interior of the cell membrane.
- Membrane Disruption: The insertion of the QAC molecules into the cell membrane disrupts the ordered structure of the lipid bilayer. This leads to a loss of membrane integrity, causing leakage of essential intracellular components such as ions, metabolites, and nucleic acids.
- Cell Lysis: The extensive damage to the cell membrane ultimately results in cell lysis and death.

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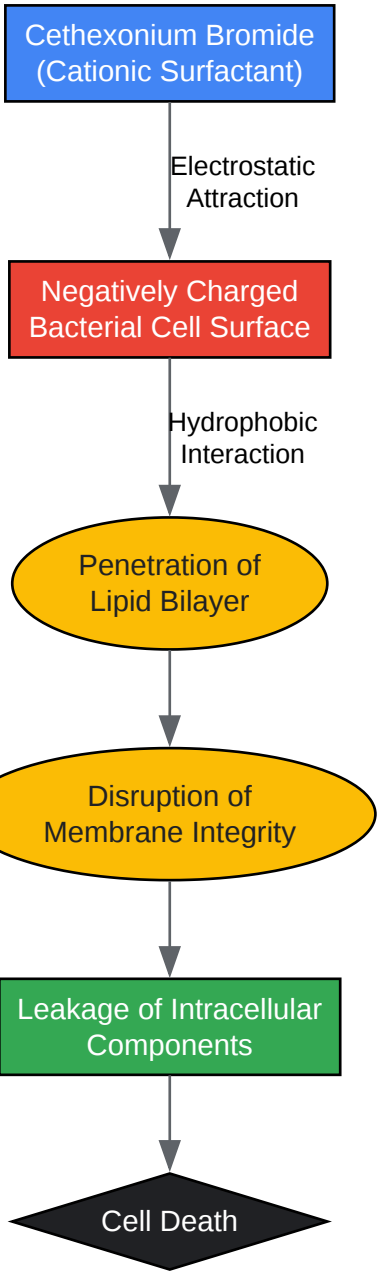
Mechanism of Action of Cethexonium Bromide



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Caption: Antimicrobial Mechanism of **Cethexonium Bromide**.

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Applications

The primary application of **Cethexonium bromide** is as an antiseptic in pharmaceutical formulations. Its most notable use is in ophthalmic preparations for the treatment of superficial infections of the eye and its adnexa.[10][11] It is the active ingredient in commercially available eye drops such as Biocidan and Monosept.[3][4]

Conclusion

Cethexonium bromide has a well-established history as a safe and effective quaternary ammonium antiseptic. Its synthesis is straightforward, and its broad-spectrum antimicrobial activity makes it a valuable component in topical pharmaceutical preparations, particularly for ophthalmic use. This technical guide has provided a detailed overview of its historical development, synthesis, and mechanism of action, serving as a valuable resource for professionals in the fields of chemical and pharmaceutical sciences. Further research to determine the specific MIC values of **Cethexonium bromide** against a wider range of clinically relevant microorganisms would be beneficial for optimizing its therapeutic applications.

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